

Key characteristics of Ethyl 2,4,5-trifluorobenzoylacetate for beginners

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2,4,5-trifluorobenzoylacetate

Cat. No.: B153913

[Get Quote](#)

An In-depth Technical Guide to **Ethyl 2,4,5-trifluorobenzoylacetate**

Introduction

Ethyl 2,4,5-trifluorobenzoylacetate, also known by its IUPAC name ethyl 3-oxo-3-(2,4,5-trifluorophenyl)propanoate, is a fluorinated organic compound of significant interest in various scientific and industrial fields.[1][2] Its unique molecular structure, featuring a trifluorinated phenyl ring attached to a β -keto ester functional group, imparts enhanced reactivity, stability, and specific biological activities.[3] This makes it a valuable and versatile building block, or intermediate, in the synthesis of complex molecules.[3][4]

This technical guide provides a comprehensive overview of the core characteristics of **Ethyl 2,4,5-trifluorobenzoylacetate**, designed for researchers, chemists, and professionals in drug development and materials science. It covers the compound's fundamental properties, a detailed experimental protocol for its synthesis, its primary applications, and essential safety information.

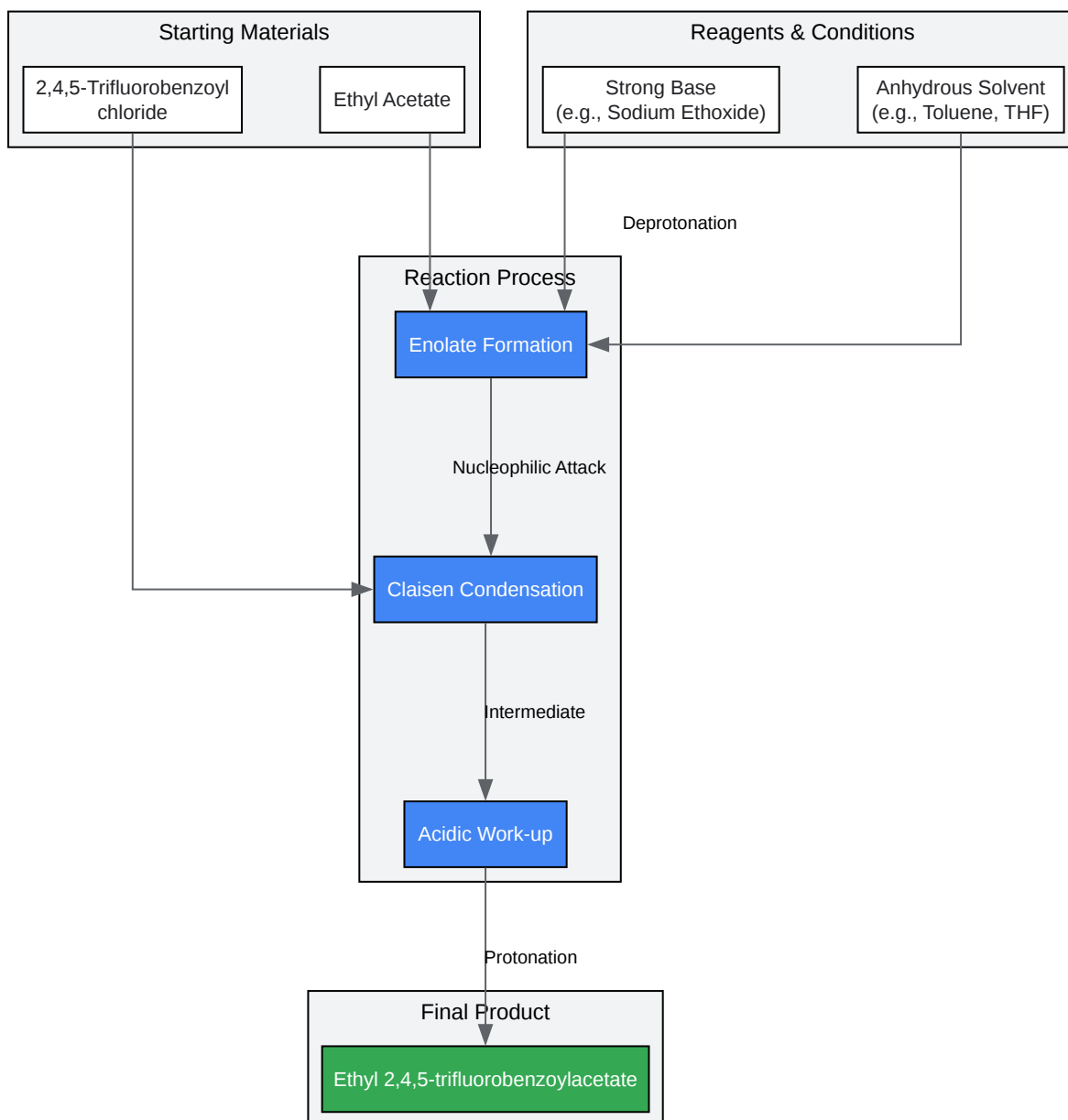
Core Chemical and Physical Properties

Ethyl 2,4,5-trifluorobenzoylacetate is typically a white to off-white or yellow crystalline solid at room temperature.[1] Its key identifiers and physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	98349-24-7	[1][2][5]
Molecular Formula	C ₁₁ H ₉ F ₃ O ₃	[1][2][5]
Molecular Weight	246.18 g/mol	[1][6]
IUPAC Name	ethyl 3-oxo-3-(2,4,5-trifluorophenyl)propanoate	[2]
Synonyms	Ethyl 3-oxo-3-(2,4,5-trifluorophenyl)propanoate	[1][2]
Appearance	White to off-white crystalline solid	[1]
Purity	Typically ≥97%	[1][5]
InChI Key	OTCJYVJORKMTHX-UHFFFAOYSA-N	[2]
Canonical SMILES	CCOC(=O)CC(=O)C1=CC(=C(C=C1F)F)F	[2]
Storage Conditions	Store at room temperature or under refrigeration, away from light	[5]

Synthesis and Experimental Protocols

The synthesis of **Ethyl 2,4,5-trifluorobenzoylacetate** is most commonly achieved via a Claisen condensation reaction. This method involves the reaction of an appropriate ester, such as ethyl 2,4,5-trifluorobenzoate, with ethyl acetate in the presence of a strong base. An alternative and often preferred route involves the reaction of 2,4,5-trifluorobenzoyl chloride with the enolate of ethyl acetate.



[Click to download full resolution via product page](#)

Caption: Proposed synthesis pathway for **Ethyl 2,4,5-trifluorobenzoylacetate**.

Detailed Experimental Protocol (Representative)

This protocol describes a representative lab-scale synthesis based on the Claisen condensation methodology.

Materials:

- Ethyl 2,4,5-trifluorobenzoate (1.0 eq)
- Ethyl acetate (1.5 eq)
- Sodium ethoxide (1.2 eq)
- Anhydrous Toluene
- Hydrochloric acid (1M solution)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Dichloromethane (DCM) or Ethyl acetate for extraction

Procedure:

- To a dry, three-necked round-bottom flask equipped with a magnetic stirrer, dropping funnel, and nitrogen inlet, add sodium ethoxide and anhydrous toluene.
- Cool the suspension to 0°C in an ice bath.
- In the dropping funnel, prepare a solution of ethyl 2,4,5-trifluorobenzoate and ethyl acetate in anhydrous toluene.
- Add the ester solution dropwise to the cooled base suspension over a period of 60 minutes, maintaining the temperature below 5°C.

- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-16 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the mixture back to 0°C and slowly quench the reaction by adding 1M HCl until the pH is acidic (~pH 2-3).
- Transfer the mixture to a separatory funnel. Separate the organic layer.
- Extract the aqueous layer twice with the extraction solvent (DCM or ethyl acetate).
- Combine all organic layers and wash sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The resulting crude product can be purified by vacuum distillation or column chromatography to yield pure **Ethyl 2,4,5-trifluorobenzoylacetate**.

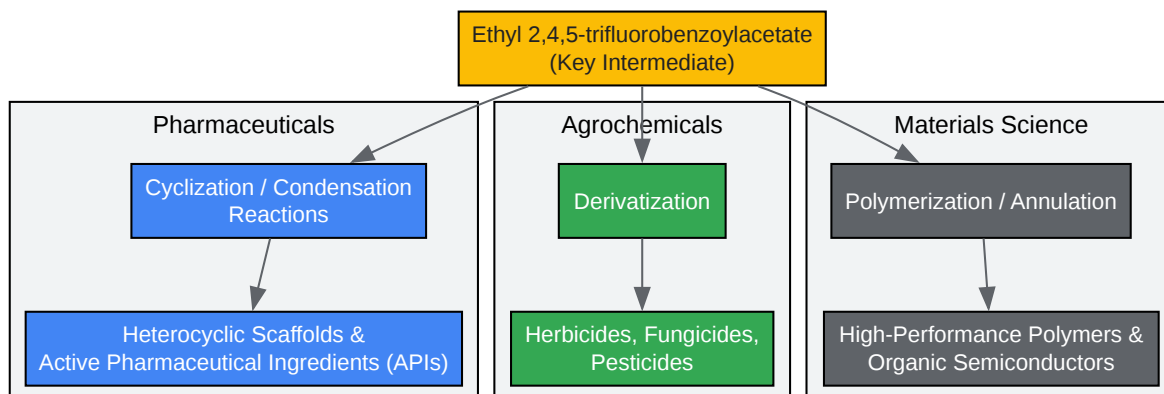
Key Applications and Utility

The trifluorophenyl moiety and the β -keto ester group make this compound a strategic starting point for synthesizing a wide range of value-added chemicals.

- **Pharmaceutical Synthesis:** It is a key intermediate for creating various biologically active compounds and heterocyclic systems, which form the core of many modern pharmaceuticals.^[3] The fluorine atoms can enhance metabolic stability, binding affinity, and lipophilicity of the final drug molecule.
- **Agrochemicals:** The compound serves as a precursor in the development of next-generation herbicides, insecticides, and fungicides.^{[2][3][4]} The trifluoromethyl group is a well-known pharmacophore in agrochemistry that contributes to the biological activity of these products.^[4]
- **Materials Science:** It is utilized in the synthesis of advanced materials, including specialized polymers and coatings with enhanced thermal and chemical stability.^[3] It also serves as a

precursor for polycyclic aromatic hydrocarbons (PAHs) used in the production of organic semiconductors for electronic devices.[4]

- Dyes and Pigments: The chemical properties of **Ethyl 2,4,5-trifluorobenzoylacetate** make it a suitable candidate for developing novel dyes and pigments.[4]



[Click to download full resolution via product page](#)

Caption: General workflow from intermediate to final application.

Safety and Handling

Proper handling of **Ethyl 2,4,5-trifluorobenzoylacetate** is crucial to ensure laboratory safety. The compound is classified as hazardous, and all appropriate safety precautions should be followed.

Hazard Category	Information	Reference
Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Handling Recommendations:

- Work in a well-ventilated area or under a chemical fume hood.[7]
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[8]
- Avoid contact with skin, eyes, and clothing.[8]
- Keep away from heat, sparks, and open flames.[8]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl 2,4,5-trifluorobenzoylacetate | CymitQuimica [cymitquimica.com]
- 2. Ethyl 2,4,5-trifluorobenzoylacetate Online | Ethyl 2,4,5-trifluorobenzoylacetate Manufacturer and Suppliers [scimplify.com]
- 3. chemimpex.com [chemimpex.com]
- 4. kaibangchem.com [kaibangchem.com]
- 5. Ethyl 2,4,5-trifluorobenzoylacetate, CasNo.98349-24-7 Watson International Ltd United Kingdom [watson.lookchem.com]
- 6. 98349-24-7 CAS MSDS (Ethyl 2,4,5-trifluorobenzoylacetate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. merckmillipore.com [merckmillipore.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Key characteristics of Ethyl 2,4,5-trifluorobenzoylacetate for beginners]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153913#key-characteristics-of-ethyl-2-4-5-trifluorobenzoylacetate-for-beginners]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com